

# Independent verification of published findings on LOE 908 hydrochloride

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## Compound of Interest

Compound Name: LOE 908 hydrochloride

Cat. No.: B580641

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An Independent Review of **LOE 908 Hydrochloride**: A Broad-Spectrum Cation Channel Inhibitor

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **LOE 908 Hydrochloride** with Alternative Ion Channel Modulators, Supported by Experimental Data.

**LOE 908 hydrochloride** is a broad-spectrum cation channel blocker that has garnered attention for its inhibitory effects on multiple classes of ion channels, including non-selective cation channels (NSCCs), store-operated calcium channels (SOCs), and delayed rectifier potassium channels. Its diverse activity profile makes it a versatile tool in neuroscience and cardiovascular research, particularly in studies of neuroprotection and cellular calcium signaling. This guide provides an independent verification of published findings on **LOE 908 hydrochloride**, offering a comparative analysis with alternative compounds and detailing the experimental protocols used to generate the supporting data.

## Comparative Analysis of Inhibitor Potency

The inhibitory efficacy of **LOE 908 hydrochloride** varies across different ion channels and cell types. The following table summarizes the half-maximal inhibitory concentrations (IC<sub>50</sub>) of LOE 908 and compares them with those of alternative inhibitors. This quantitative data is crucial for researchers in selecting the most appropriate compound for their specific experimental needs.

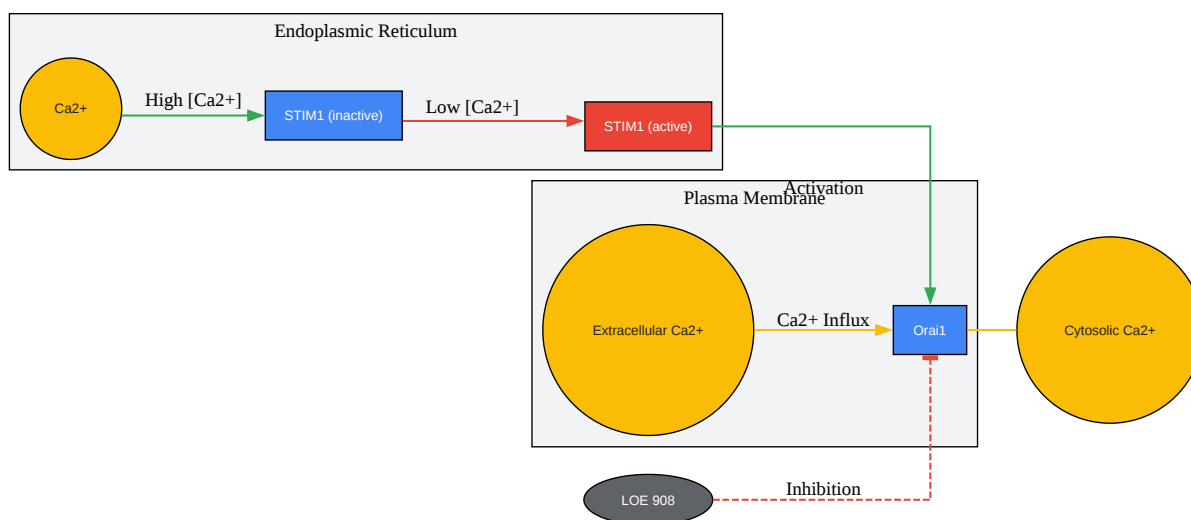
Target Channel	Compound	Cell Type	IC50	References
Non-Selective Cation Channels (NSCCs)	LOE 908 hydrochloride	A7r5 aortic smooth muscle cells	560 nM	<a href="#">[1]</a>
Flufenamic acid	Various	~10-100 $\mu$ M		
2-APB (2-Aminoethoxydiphenyl borate)	Various	~1-50 $\mu$ M	<a href="#">[2]</a>	
Store-Operated Calcium Channels (SOCs)	LOE 908 hydrochloride	Human endothelial cells	2-4 $\mu$ M	<a href="#">[3]</a>
YM-58483 (BTP-2)	Jurkat T-cells	~10-100 nM	<a href="#">[4]</a>	
GSK-7975A	Various	~100-500 nM		
Delayed Rectifier K <sup>+</sup> Channels	LOE 908 hydrochloride	PC12 cells	0.7 $\mu$ M	<a href="#">[5]</a>
4-Aminopyridine (4-AP)	Various	~0.1-1 mM	<a href="#">[6]</a>	
Tetraethylammonium (TEA)	Various	~1-10 mM	<a href="#">[5]</a>	
Voltage-Operated Ca <sup>2+</sup> Channels (L-type)	LOE 908 hydrochloride	A7r5 aortic smooth muscle cells	28 $\mu$ M	<a href="#">[1]</a>
Nifedipine	Various	Low nM range		
Verapamil	Various	Low $\mu$ M range		

## Signaling Pathways and Mechanisms of Action

**LOE 908 hydrochloride** exerts its effects by modulating key signaling pathways involved in cellular excitability and calcium homeostasis. Understanding these pathways is essential for interpreting experimental results and predicting the compound's physiological effects.

## Store-Operated Calcium Entry (SOCE) Pathway

The SOCE pathway is a major mechanism for calcium influx in non-excitable cells, playing a critical role in a multitude of cellular processes. The depletion of calcium from the endoplasmic reticulum (ER) is sensed by STIM1, an ER-resident protein. Upon ER calcium depletion, STIM1 oligomerizes and translocates to ER-plasma membrane junctions where it directly interacts with and activates Orai1, the pore-forming subunit of the calcium release-activated calcium (CRAC) channel, leading to calcium influx.[7][8]

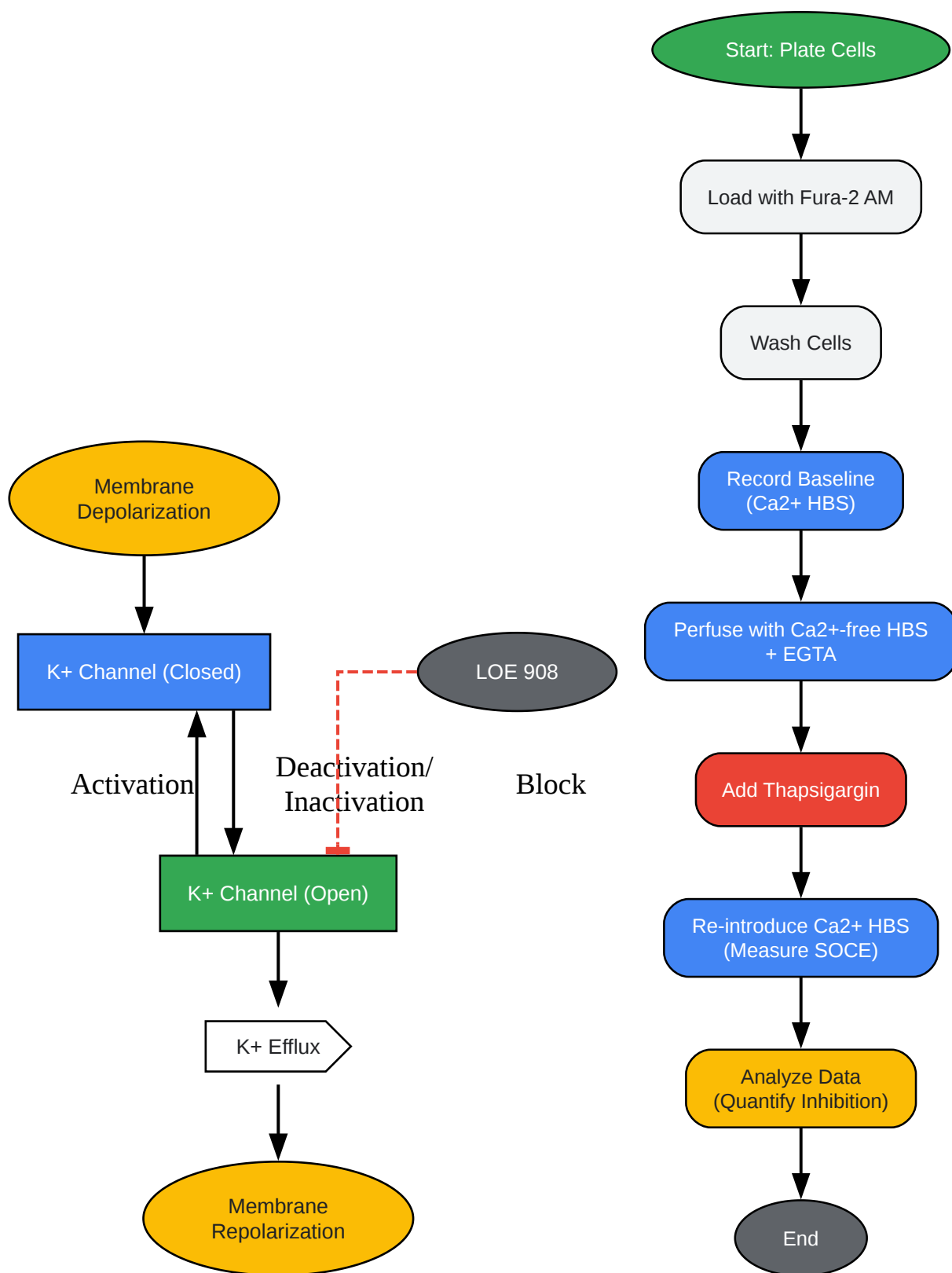


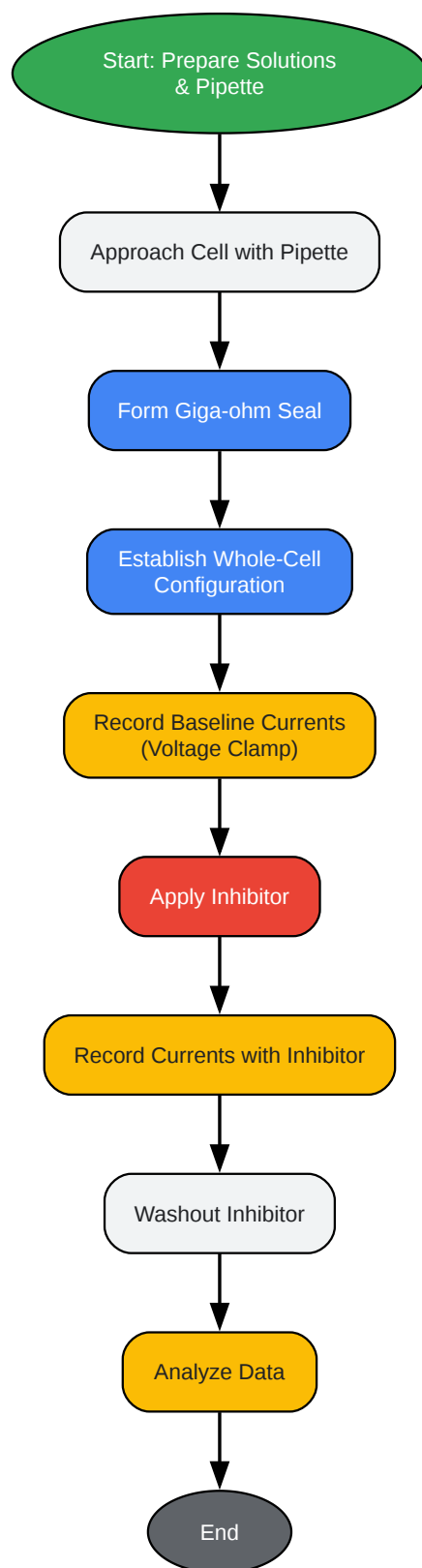
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Fig. 1: LOE 908 Inhibition of the SOCE Pathway.

## Delayed Rectifier Potassium Channel Gating

Delayed rectifier potassium channels are voltage-gated channels crucial for the repolarization phase of the action potential in excitable cells like neurons and cardiomyocytes.[9][10] Upon membrane depolarization, these channels open, allowing an efflux of potassium ions, which helps to restore the resting membrane potential. LOE 908 has been shown to block these channels, thereby prolonging the action potential duration.





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## References

- 1. Frontiers | Regulatory mechanisms controlling store-operated calcium entry [frontiersin.org]
- 2. Pharmacology of Store-Operated Calcium Entry Channels - Calcium Entry Channels in Non-Excitable Cells - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. benchchem.com [benchchem.com]
- 5. LOE 908 blocks delayed rectifier type potassium channels in PC12 cells and cortical neurons in culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Contribution of delayed rectifier potassium currents to the electrical activity of murine colonic smooth muscle - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Store-operated calcium entry: mechanisms and modulation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. New developments in the signaling mechanisms of the store-operated calcium entry pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Cardiac Delayed Rectifier Potassium Channels in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Cardiac Delayed Rectifier Potassium Channels in Health and Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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